

Application Notes and Protocols: Cerium-140 in Geological Dating

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium-140

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These application notes provide a comprehensive overview of the use of **Cerium-140** in geological dating, primarily through the Lanthanum-Cerium (La-Ce) geochronological system. The protocols detailed below are intended to guide researchers in the application of this dating technique to suitable geological samples.

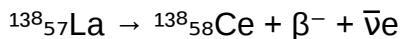
Introduction to La-Ce Geochronology

The Lanthanum-Cerium (La-Ce) dating method is a radiometric technique used to determine the age of rocks and minerals. It is based on the radioactive decay of Lanthanum-138 (^{138}La) to Cerium-138 (^{138}Ce) and Barium-138 (^{138}Ba). However, for the purpose of La-Ce dating, only the beta decay branch to ^{138}Ce is utilized. The long half-life of ^{138}La makes this system particularly suitable for dating ancient geological formations. **Cerium-140** (^{140}Ce), the most abundant stable isotope of cerium, serves as a stable reference isotope against which the radiogenic ^{138}Ce is measured.^[1]

The fundamental principle of the La-Ce dating method is the measurement of the parent isotope (^{138}La) and the daughter isotope (^{138}Ce) concentrations, along with a stable reference isotope of cerium (^{140}Ce). By determining the ratio of these isotopes in a sample and knowing the decay constant of ^{138}La , the age of the sample can be calculated. This method is particularly useful for dating rocks and minerals that are rich in rare earth elements (REEs), such as certain types of igneous and metamorphic rocks.

The ^{138}La - ^{138}Ce Decay System

^{138}La is a naturally occurring radioactive isotope of lanthanum with a very long half-life. It undergoes a branched decay, with approximately 34.9% of ^{138}La atoms decaying to ^{138}Ce via beta minus (β^-) decay, and the remaining 65.1% decaying to ^{138}Ba via electron capture. The decay scheme relevant to La-Ce geochronology is:



The age of a sample is calculated using the isochron method, which involves analyzing multiple minerals or whole-rock samples from the same geological unit that are assumed to have formed at the same time and from the same initial isotopic reservoir. The isochron equation for the La-Ce system is:

$$(^{138}\text{Ce}/^{140}\text{Ce})_{\text{present}} = (^{138}\text{Ce}/^{140}\text{Ce})_{\text{initial}} + (^{138}\text{La}/^{140}\text{Ce})_{\text{present}} * (e^{(\lambda t)} - 1)$$

Where:

- $(^{138}\text{Ce}/^{140}\text{Ce})_{\text{present}}$ is the measured isotopic ratio in the sample.
- $(^{138}\text{Ce}/^{140}\text{Ce})_{\text{initial}}$ is the initial isotopic ratio at the time of formation.
- $(^{138}\text{La}/^{140}\text{Ce})_{\text{present}}$ is the measured parent-to-reference isotope ratio.
- λ is the decay constant of ^{138}La .
- t is the age of the sample.

By plotting $(^{138}\text{Ce}/^{140}\text{Ce})_{\text{present}}$ against $(^{138}\text{La}/^{140}\text{Ce})_{\text{present}}$ for a suite of cogenetic samples, a straight line (isochron) is obtained. The slope of this isochron is equal to $(e^{(\lambda t)} - 1)$, from which the age 't' can be calculated. The y-intercept of the isochron gives the initial $^{138}\text{Ce}/^{140}\text{Ce}$ ratio.

Quantitative Data for La-Ce Geochronology

The accuracy of the La-Ce dating method relies on precise and accurate values for the decay constant of ^{138}La and the isotopic abundances of lanthanum and cerium.

Parameter	Value	Reference
^{138}La Half-life ($T_{1/2}$)	1.03×10^{11} years	
^{138}La Decay Constant (λ)	$6.729 \times 10^{-12} \text{ yr}^{-1}$	Calculated from half-life

Isotope	Natural Abundance (%)
Lanthanum	
^{138}La	0.090
^{139}La	99.910
Cerium	
^{136}Ce	0.185
^{138}Ce	0.251
^{140}Ce	88.450
^{142}Ce	11.114

Isotopic abundances are from the 1997 report of the IUPAC Subcommittee for Isotopic Abundance Measurements.[\[2\]](#)

Applications of La-Ce Geochronology

The La-Ce dating method has been applied to a variety of geological settings, providing valuable insights into the timing of geological processes.

- **Dating of Ancient Rocks:** Due to its very long half-life, the La-Ce system is particularly well-suited for dating ancient rocks, including those from the Archean eon. For example, it has been successfully used to date Archean carbonate platforms, providing evidence for the timing of early life and oxygenation of the Earth's atmosphere.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Petrogenetic Studies:** In addition to geochronology, Ce isotopes, in conjunction with other isotopic systems like Neodymium (Nd), are used as tracers to understand the origin and evolution of magmas (petrogenesis).[\[1\]](#)

- Redox Proxy: The variable valence state of cerium (Ce^{3+} and Ce^{4+}) makes its isotopic composition a sensitive indicator of past redox conditions in environments like ancient oceans.[6]

Case Study: Dating of Archean Carbonate Rocks

A study on Archean carbonate platforms in the northwest Superior Craton, Canada, utilized La-Ce geochronology to date the timing of cerium oxidation, which is linked to the presence of oxygen. The study reported La-Ce closure ages for carbonate rocks from Red Lake (2873 ± 7 Ma), Woman Lake (2846 ± 5 Ma), and Steep Rock (2780 ± 1 Ma), providing direct evidence for oxygenic photosynthesis in the Mesoarchaean.[3][4]

Sample Location	$^{138}\text{La}/^{142}\text{Ce}$ (example range)	$^{138}\text{Ce}/^{142}\text{Ce}$ (example range)	Calculated Age (Ma)
Red Lake	$\sim 0.001 - 0.006$	$\sim 0.0178 - 0.0182$	2873 ± 7
Woman Lake	$\sim 0.002 - 0.010$	$\sim 0.0179 - 0.0185$	2846 ± 5
Steep Rock	$\sim 0.001 - 0.008$	$\sim 0.0178 - 0.0183$	2780 ± 1

(Note: The isotopic ratios presented here are illustrative and based on the published isochrons. The actual data points would be more numerous.)(3)

Experimental Protocols

The following sections provide a detailed methodology for La-Ce geochronology, from sample preparation to mass spectrometric analysis.

Sample Preparation

- Sample Selection: Collect fresh, unweathered rock samples representative of the geological unit to be dated.

- Crushing and Pulverization: Crush the rock samples using a jaw crusher and pulverize them to a fine powder (typically <200 mesh) using a shatterbox or a disc mill.
- Mineral Separation (Optional but Recommended): For mineral isochron dating, separate individual minerals (e.g., apatite, monazite) using standard techniques such as magnetic separation and heavy liquids.
- Sample Digestion:
 - Accurately weigh approximately 100-200 mg of the powdered sample into a clean Savillex® PFA vial.
 - Add a calibrated ^{138}La - ^{142}Ce spike solution for isotope dilution analysis.
 - Add a mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO_3) (e.g., 3 mL HF and 1 mL HNO_3). For refractory minerals, perchloric acid (HClO_4) may also be added.[2][3]
 - Seal the vial and place it on a hotplate at approximately 120-150°C for 48-72 hours to ensure complete dissolution. High-pressure digestion bombs may be necessary for highly refractory minerals.[7]
 - Evaporate the acid mixture to dryness.
 - Add concentrated HCl and evaporate to dryness two to three times to convert the sample to chloride form.
 - Finally, dissolve the sample in a known volume of dilute HCl (e.g., 2.5 M HCl) for chemical separation.

Chemical Separation of Lanthanum and Cerium

The separation of La and Ce from each other and from other elements that can cause isobaric interferences during mass spectrometry is a critical step. A multi-stage ion-exchange chromatography procedure is typically employed.

- Group Separation of Rare Earth Elements (REEs):

- Load the dissolved sample onto a cation exchange column (e.g., Bio-Rad AG50W-X8 resin).
- Elute the major matrix elements with dilute HCl (e.g., 2.5 M HCl).
- Elute the REE fraction with a stronger acid (e.g., 6 M HCl).
- Separation of Cerium from other REEs:
 - Evaporate the collected REE fraction to dryness and redissolve in a suitable acid (e.g., 0.1 M HNO₃).
 - Load the solution onto a column packed with a resin that has a high affinity for tetravalent ions (e.g., Eichrom Ln Resin).
 - Oxidize Ce(III) to Ce(IV) on the column using an oxidizing agent such as a mixture of HNO₃ and KBrO₃.
 - Elute the trivalent REEs (including La) with HNO₃.
 - Reduce Ce(IV) back to Ce(III) using a reducing agent (e.g., H₂O₂) and elute the purified Ce fraction with dilute HCl.
- Purification of Lanthanum:
 - The La-containing fraction from the previous step is further purified using another cation exchange column to separate it from neighboring REEs.

Mass Spectrometry

The isotopic compositions of La and Ce are measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

4.3.1. Thermal Ionization Mass Spectrometry (TIMS)

- **Filament Loading:** Load a small aliquot of the purified Ce and La solutions onto separate outgassed rhenium (Re) or tantalum (Ta) filaments.

- Isotopic Analysis:
 - Introduce the filament assembly into the TIMS source.
 - Heat the filaments in a controlled manner to ionize the sample.
 - Measure the ion beams of the different isotopes of Ce (^{136}Ce , ^{138}Ce , ^{140}Ce , ^{142}Ce) and La (^{138}La , ^{139}La) simultaneously using multiple Faraday cups or a single collector with peak jumping.
 - Correct for instrumental mass fractionation using a normalization isotope (e.g., normalizing to a fixed $^{136}\text{Ce}/^{142}\text{Ce}$ ratio).
 - Correct for isobaric interferences from other elements (e.g., ^{138}Ba on ^{138}Ce) by monitoring a non-interfered isotope of the interfering element.

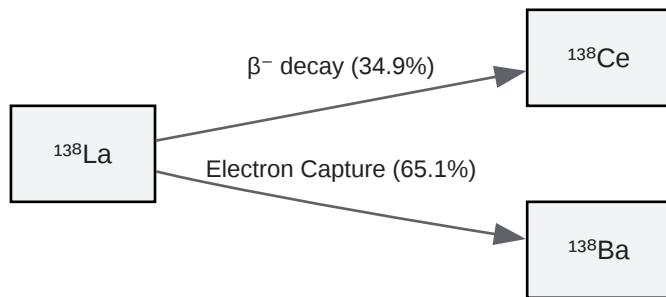
4.3.2. Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

- Sample Introduction: Introduce the purified La and Ce solutions into the plasma source of the MC-ICP-MS using a nebulizer and spray chamber.
- Isotopic Analysis:
 - The high-temperature plasma ionizes the sample.
 - The ions are extracted into the mass spectrometer and separated based on their mass-to-charge ratio.
 - Measure the ion beams of the Ce and La isotopes simultaneously using a multicollector array.
 - Correct for instrumental mass bias using an internal standard or by sample-standard bracketing.
 - Correct for isobaric interferences (e.g., ^{142}Nd on ^{142}Ce) by monitoring another isotope of the interfering element.

Data Analysis and Age Calculation

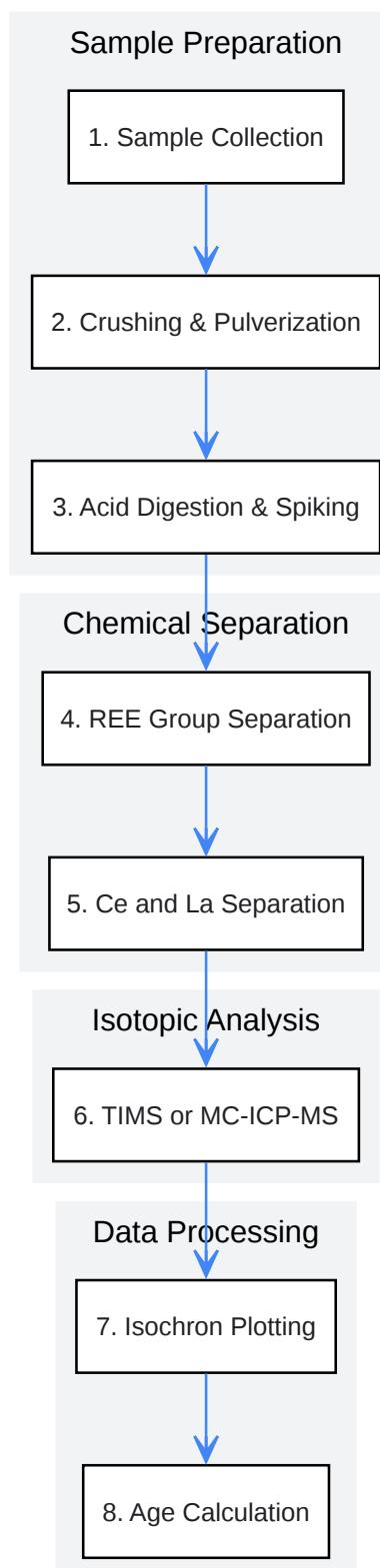
- Calculate Isotopic Ratios: From the mass spectrometry data, calculate the $^{138}\text{Ce}/^{140}\text{Ce}$ and $^{138}\text{La}/^{140}\text{Ce}$ ratios for each sample.
- Construct the Isochron: Plot the $^{138}\text{Ce}/^{140}\text{Ce}$ ratios on the y-axis against the $^{138}\text{La}/^{140}\text{Ce}$ ratios on the x-axis.
- Determine the Slope: Perform a linear regression on the data points to determine the slope of the isochron and its uncertainty.
- Calculate the Age: Calculate the age (t) from the slope using the equation: $t = (1/\lambda) * \ln(\text{slope} + 1)$ The uncertainty in the age is calculated by propagating the uncertainties in the slope and the decay constant.

Visualizations



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Caption: The branched decay scheme of Lanthanum-138.



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Caption: Experimental workflow for La-Ce geochronology.

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- To cite this document: BenchChem. [Application Notes and Protocols: Cerium-140 in Geological Dating]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b079874#applications-of-cerium-140-in-geological-dating-techniques>

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